

# Proper Disposal of 3-Bromo-2-fluoropyridine: A Step-by-Step Guide

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## Compound of Interest

Compound Name: **3-Bromo-2-fluoropyridine**

Cat. No.: **B1273648**

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The proper disposal of **3-Bromo-2-fluoropyridine** is critical for ensuring laboratory safety and environmental protection. Due to its chemical structure as a halogenated organic compound, it is classified as hazardous waste and requires specific handling procedures.[\[1\]](#) Under no circumstances should this chemical be disposed of down the drain or in regular trash.[\[1\]](#) Adherence to institutional and regulatory guidelines is mandatory for the disposal of this compound.

## Immediate Safety and Handling Precautions

Before beginning any disposal procedure, ensure that appropriate Personal Protective Equipment (PPE) is worn, including chemically resistant gloves, safety goggles, and a lab coat. [\[1\]](#) All handling of **3-Bromo-2-fluoropyridine** and its waste should be conducted in a well-ventilated area, preferably within a chemical fume hood, to prevent inhalation of vapors.[\[1\]](#)[\[2\]](#)

## Physical and Chemical Properties

Understanding the properties of **3-Bromo-2-fluoropyridine** is essential for its safe handling and disposal. The following table summarizes key quantitative data for this compound.

Property	Value	Source
Physical State	Liquid	Fisher Scientific
Appearance	Colorless - Yellow	Fisher Scientific
Flash Point	71 °C / 159.8 °F	Fisher Scientific[2]
Boiling Point	65 °C / 149 °F @ 5 torr	Fisher Scientific[2]
Molecular Formula	C <sub>5</sub> H <sub>3</sub> BrFN	PubChem[3]
Molecular Weight	175.99 g/mol	Fisher Scientific

## Step-by-Step Disposal Protocol

This protocol provides a detailed methodology for the safe collection and disposal of **3-Bromo-2-fluoropyridine** waste.

### 1. Waste Segregation and Collection:

- Categorize Waste: Designate **3-Bromo-2-fluoropyridine** and materials contaminated with it as "Halogenated Organic Waste."[\[1\]](#)
- Avoid Mixing: Do not mix this waste with other waste streams, particularly incompatible materials such as strong acids, strong bases, or strong oxidizing agents.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Collect Rinsate: Any solvent used to rinse containers or equipment contaminated with **3-Bromo-2-fluoropyridine** must also be collected as hazardous waste.[\[1\]](#)

### 2. Container Selection and Labeling:

- Choose a Compatible Container: Use a chemically compatible, leak-proof container with a secure screw-top cap.[\[1\]](#) High-density polyethylene (HDPE) or glass containers are generally suitable.[\[1\]](#)[\[5\]](#)
- Proper Labeling: Before adding any waste, affix a "Hazardous Waste" label to the container.  
[\[1\]](#) The label must include:
  - The full chemical name: "**3-Bromo-2-fluoropyridine**".[\[1\]](#)

- The words "Hazardous Waste".[\[1\]](#)
- A clear indication of the hazards (e.g., "Toxic," "Irritant," "Combustible").[\[1\]](#)
- The accumulation start date (the date waste is first added).[\[1\]](#)
- The name and contact information of the responsible researcher or lab manager.[\[1\]](#)

### 3. On-Site Accumulation and Storage:

- Designated Area: Store the waste container in a designated Satellite Accumulation Area (SAA) that is at or near the point of generation and under the control of laboratory personnel.[\[1\]](#)
- Keep Container Closed: The container must be kept tightly closed at all times, except when adding waste.[\[1\]](#)[\[2\]](#)[\[6\]](#)
- Secondary Containment: It is highly recommended to use secondary containment, such as a larger, chemically resistant bin, to prevent spills.[\[1\]](#)
- Safe Storage Conditions: Store the waste in a cool, dry, and well-ventilated place, away from heat, sparks, and open flames.[\[2\]](#)[\[4\]](#)[\[7\]](#)

### 4. Arranging for Final Disposal:

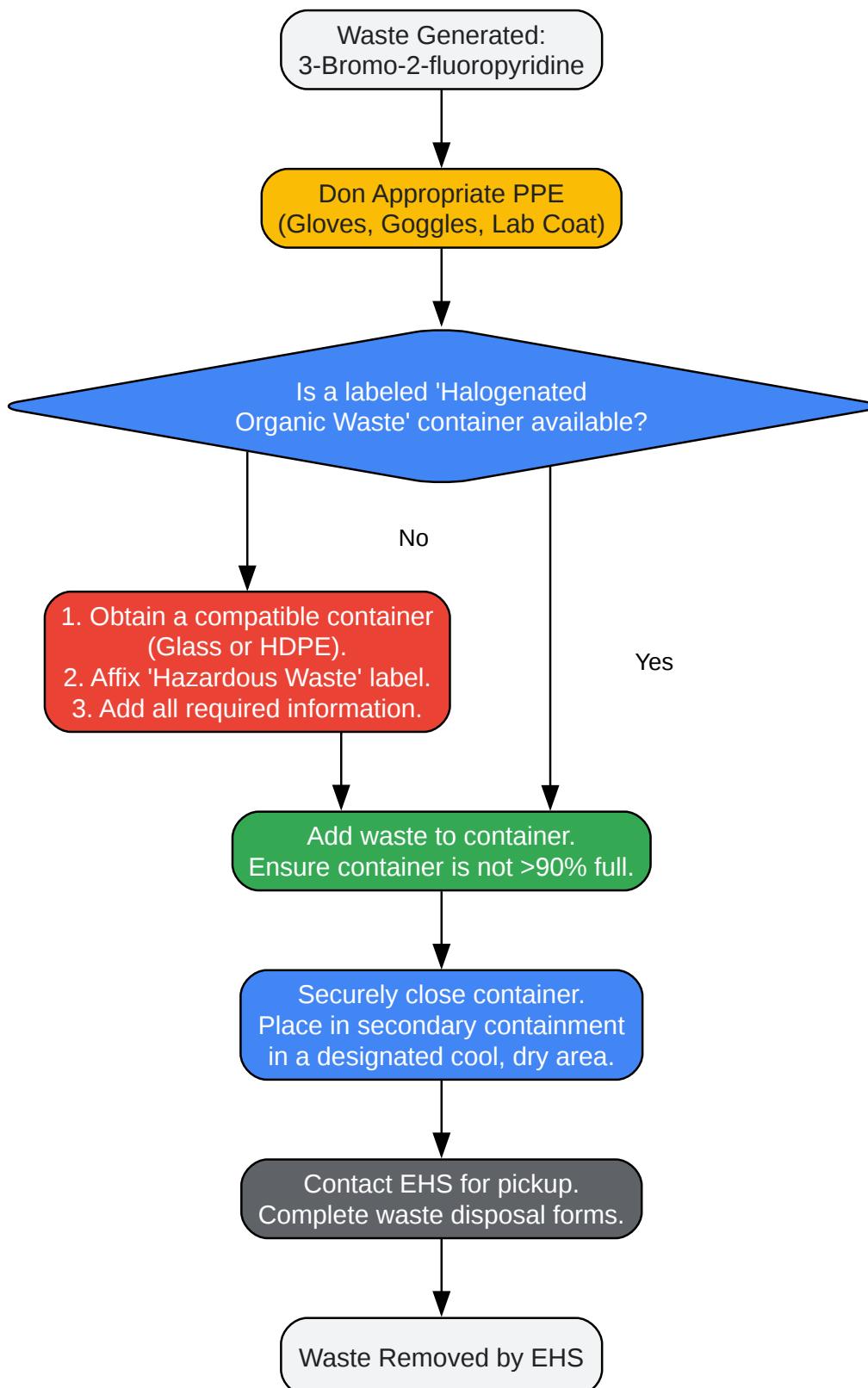
- Contact EHS: Hazardous waste must be disposed of through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company.[\[1\]](#)[\[2\]](#)[\[6\]](#)[\[8\]](#)
- Schedule Pickup: Contact your EHS office to schedule a waste pickup.[\[1\]](#) Be prepared to provide accurate information about the waste composition on any required forms.
- Adhere to Time Limits: Do not exceed the institutional or regulatory time limits for hazardous waste accumulation.[\[1\]](#)

### 5. Spill Management:

- Immediate Action: In case of a spill, absorb the material with an inert substance like sand, vermiculite, or a commercial absorbent.[\[1\]](#)
- Collection: Collect the absorbed material and contaminated debris into a designated, sealed container for hazardous waste disposal.[\[1\]](#)[\[4\]](#)
- Decontamination: Clean the spill area thoroughly.[\[8\]](#)
- Prevention: Do not allow the chemical or cleanup materials to enter drains or waterways.[\[1\]](#)  
[\[8\]](#)[\[9\]](#)

## Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **3-Bromo-2-fluoropyridine** waste in a laboratory setting.

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Caption: Workflow for the safe disposal of **3-Bromo-2-fluoropyridine**.

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## References

- 1. [benchchem.com](http://benchchem.com) [benchchem.com]
- 2. [fishersci.com](http://fishersci.com) [fishersci.com]
- 3. 3-Bromo-2-fluoropyridine | C5H3BrFN | CID 2762778 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
- 4. [fishersci.com](http://fishersci.com) [fishersci.com]
- 5. [nipissingu.ca](http://nipissingu.ca) [nipissingu.ca]
- 6. [fishersci.com](http://fishersci.com) [fishersci.com]
- 7. 3-Bromo-2-fluoropyridine Manufacturer & Supplier in China | CAS 151047-47-5 | High-Purity Pyridine Derivatives | Specifications, Safety Data, Applications [pipzine-chem.com]
- 8. [sigmaaldrich.com](http://sigmaaldrich.com) [sigmaaldrich.com]
- 9. [jubilantingrevia.com](http://jubilantingrevia.com) [jubilantingrevia.com]
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